

Methyl 2-hydroxycyclohexanecarboxylate: Discovery, Synthesis, and Applications

Author: BenchChem Technical Support Team. Date: April 2026

Compound of Interest

Compound Name:	Methyl 2-hydroxycyclohexanecarboxylate
CAS No.:	20027-13-8
Cat. No.:	B7798559

[Get Quote](#)

Abstract **Methyl 2-hydroxycyclohexanecarboxylate** is a versatile β -hydroxy ester that has garnered significant attention across multiple scientific disciplines (APIs) to serving as a novel scaffold in the flavor and fragrance industry. This whitepaper provides an in-depth technical analysis of its chemical properties and its primary synthetic pathways.

Chemical Identity and Quantitative Properties

Methyl 2-hydroxycyclohexanecarboxylate (Molecular Formula: C₈H₁₄O₃) is a derivative of cyclohexanecarboxylic acid wherein the carboxyl group is attached to the cyclohexane ring[1]. The bifunctional nature of this molecule—containing both a hydrogen-bond donor (hydroxyl) and an acceptor (ester)—dictates its

The compound exists as two primary diastereomers: the cis-isomer and the trans-isomer. The stereochemical orientation fundamentally alters the molecular conformation to minimize 1,3-diaxial steric strain, whereas the cis-isomer adopts an axial-equatorial conformation stabilized by intramolecular hydrogen bonding.

Table 1: Quantitative Chemical Properties

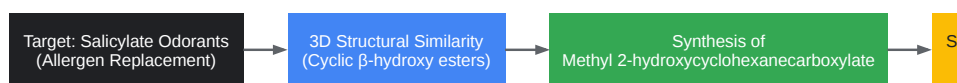
Property	Value
IUPAC Name	Methyl 2-hydroxycyclohexane-1-carboxylate
Molecular Formula	C ₈ H ₁₄ O ₃
Molecular Weight	158.19 g/mol
CAS Number (Unspecified Stereochemistry)	2236-11-5
CAS Number (Cis-isomer)	936-03-8
CAS Number (Trans-isomer)	936-04-9
Topological Polar Surface Area (TPSA)	46.5 Å ²
XLogP3	1.4

Olfactory Discovery: The Quest for Salicylate Analogues

Salicylates (such as benzyl, hexyl, and amyl salicylate) are ubiquitous in the fragrance industry, with thousands of metric tons consumed annually[8]. The persistence of traditional salicylates has necessitated the discovery of safer, high-fidelity analogues[8].

In 2014, Jean-Marc Gaudin published a seminal study detailing the rational design of new odorants possessing salicylate notes[9]. Rather than relying on dimensional structural similarity, they postulated that the spatial geometry of the intramolecular hydrogen bond between the phenol and ester groups

Methyl 2-hydroxycyclohexanecarboxylate was synthesized as a cis/trans (90:10) mixture and subjected to sensory characterization via GC-Olfactometry, characterized by watery, floral, and subtle vanilla nuances, thereby validating the 3D structural hypothesis and establishing this scaffold as a viable candidate

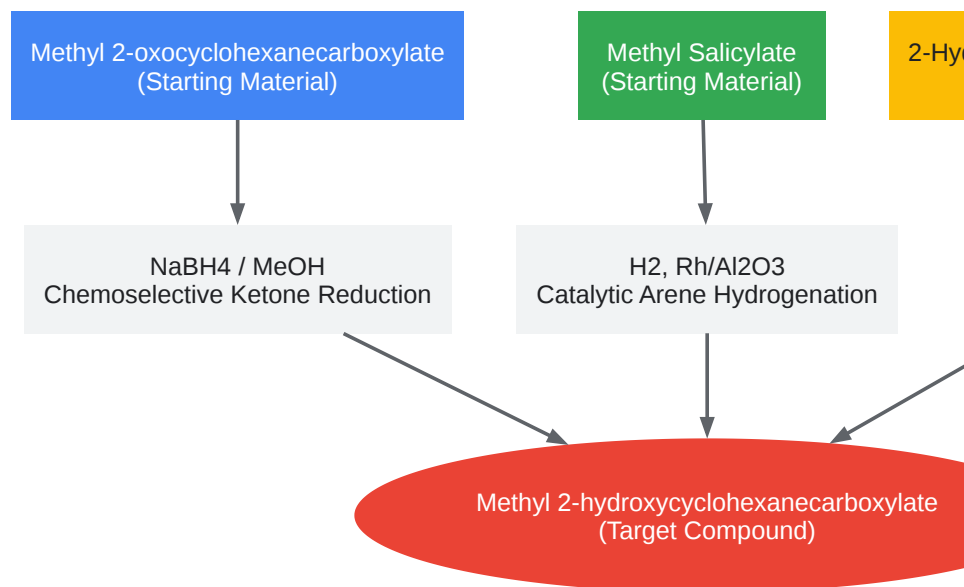


[Click to download full resolution via product page](#)

Logical workflow for the rational discovery of salicylate odorant analogues.

Synthetic Methodologies and Mechanistic Causality

The synthesis of **methyl 2-hydroxycyclohexanecarboxylate** requires precise control over chemoselectivity and stereochemistry[10]. Below are two



[Click to download full resolution via product page](#)

Primary synthetic routes to **methyl 2-hydroxycyclohexanecarboxylate**.

Protocol A: Chemoselective Reduction of Methyl 2-oxocyclohexanecarboxylate

Causality & Logic: To convert the β -keto ester to a β -hydroxy ester, the reducing agent must selectively attack the ketone while ignoring the ester. Lith groups to yield a diol. Sodium borohydride (NaBH_4) is selected because it is a milder nucleophilic hydride source that selectively reduces the more el

Step-by-Step Procedure:

- **Solvation:** Dissolve 1.0 equivalent of methyl 2-oxocyclohexanecarboxylate in anhydrous methanol to achieve a 0.5 M concentration. Methanol acts intermediate.
- **Thermal Control:** Submerge the reaction flask in an ice bath to reach 0 °C. Hydride reductions are exothermic; chilling prevents thermal runaway ar
- **Hydride Addition:** Add 0.5 equivalents of NaBH_4 in small, controlled portions over 30 minutes[11]. Slow addition manages the evolution of hydroger
- **In-Process Control (IPC):** Stir the mixture for 2 hours, allowing it to slowly warm to room temperature. Monitor the reaction via GC-FID or TLC (Hex the starting material peak is completely absent).
- **Quenching:** Carefully introduce saturated aqueous NH_4Cl . The mild acidity of NH_4Cl safely decomposes unreacted NaBH_4 and hydrolyzes the bor
- **Isolation:** Extract the aqueous layer with dichloromethane (3x). Wash the combined organic phases with brine, dry over anhydrous Na_2SO_4 , and cc

Protocol B: Catalytic Hydrogenation of Methyl Salicylate

Causality & Logic: Direct hydrogenation of the aromatic ring of methyl salicylate yields the target cyclohexane derivative. Rhodium on Alumina (Rh/Al) harsh conditions that can trigger hydrogenolysis (cleavage) of the C-OH bond. Rh/Al₂O₃ efficiently saturates the arene at lower temperatures while p

Step-by-Step Procedure:

- Preparation: In a high-pressure Parr reactor, dissolve methyl salicylate in methanol.
- Catalyst Loading: Add 5 wt% of 5% Rh/Al₂O₃ catalyst[13]. Purge the vessel three times with nitrogen gas, followed by three times with hydrogen g catalyst oxidation.
- Pressurization: Pressurize the reactor to 3.74 MPa (approximately 540 psi) with hydrogen[13].
- Reaction Monitoring: Agitate the mixture at room temperature for 18 hours. The reaction is self-validating via pressure metrics; cessation of hydrog
- Filtration: Vent the hydrogen safely and purge the system with nitrogen. Filter the mixture through a pad of diatomaceous earth (Celite)[13]. Celite t filter paper and igniting upon exposure to air.
- Purification: Concentrate the filtrate under reduced pressure to remove methanol. Purify the residue via Kugelrohr short-path distillation (80-100 °C

Conclusion and Future Trajectories

Methyl 2-hydroxycyclohexanecarboxylate serves as a critical bridge between theoretical stereochemistry and applied industrial chemistry. Its ratio modeling in fragrance chemistry[9]. Furthermore, its reliable synthesis via chemoselective reduction[11] or catalytic hydrogenation[13] ensures its cor ingredients (APIs)[10] and advanced biodegradable polymers[2].

References

- Ontosight AI. "Methyl 2-Hydroxycyclohexanecarboxylate Properties." ontosight.ai. Available at:[https://vertexaisearch.cloud.google.com/groundiir redirect/AUZIYQEEqJPUBx4LKO466gdYTQV1pxvSYGNHt4mP6miwHjx29LMh7EqhDtJgatjoqinS0tsSsPPC4fou5kbTT0krUIKc7cy5npZwe1vgbT_J BMP4CW8l0BqJRF9yZ5pX6jakzccsiQguStGY7_C83QeutyMuLqQGcFxFNF]
- PubChemLite. "Methyl 2-hydroxycyclohexanecarboxylate (C₈H₁₄O₃)." uni.lu. Available at:[https://vertexaisearch.cloud.google.com/grounding-a gZCLzxQZs_10XfGoeEGqaS9yLZmaHfQkN3FnCe6f0Hax_tLG2zHG5V9a5qXO1OCyPOwuX3q-RTk9cNmWRkp2gxkdJr-ED7GXLnMmTCY0xZ
- National Center for Biotechnology Information. "Methyl 2-hydroxycyclohexanecarboxylate | C₈H₁₄O₃ | CID 97999." PubChem. Available at:[htt redirect/AUZIYQHRKJmktYPU8719kuvceWVTw0e6k-D73BzQF8FEKYLs82BtL8VodkpfjR7iK4HzUDxeRvWyzk7Ad2c0qLTqQ5YwdGkyGxq12038ge2GGVgx7oCwJDsUMIA2lg_tynjqUJLFoKfrqd1EXA>
- ChemicalBook. "METHYL 4-HYDROXYCYCLOHEXANECARBOXYLATE | 17449-76-2." chemicalbook.com. Available at:[https://vertexaisearch.clo redirect/AUZIYQEA1a2wySSelWOpWycVosMBVXpaKvRnLD37fz3Lb_UNdU8swHyRaRuGL8Bw3gY14hyUwBSPZgqLLU8QB6o33eAYunA_kc8Hv AUCNUD7Hnw=]
- ChemScene. "936-04-9 | Methyl (1R,2R)-2-hydroxycyclohexane-1-carboxylate." chemscene.com. Available at:[https://vertexaisearch.cloud.google. weNoLbdkONN85MDrjEaqLSX9ty2HDgoKjOc3hRIYD7lw5PxlhvyAw-TiD-jeF9h7n0E3un8xs7ceHQH-5bsZO6cubNf64U9LTP-OAAFj12fC]
- AChemBlock. "methyl 2-hydroxycyclohexane-1-carboxylate 97% | CAS: 2236-11-5." achemblock.com. Available at:[https://vertexaisearch.cloud.go redirect/AUZIYQFciq5mlxeUqq08lf0hhs9hOE6q1efFUBPCfviTK6QzsL04CZeDChgguyF--RugzSMYYUc4JDb49sZ_hrxwcwe38_xHuX-AUKSDi36Ei KXG9Oqoxrjdt_SQ05vADaeUqnit_gc=]
- MySkinRecipes. "Cis-methyl 2-hydroxycyclohexanecarboxylate." myskinrecipes.com. Available at:[https://vertexaisearch.cloud.google.com/grou cwuHea3w8WwoLLMQkQqp603gmJuSPiBbzksLawO0KQBjDLITQn4RdkMAkF82Z_aFpI0DEbyEEj_y3SkWMFg4me6WL7ip3L7WFKxv_q7c0UV_(PjVWmq02HDV12m_ngIRuv4wAOeMqreXiV8oNM)]
- National Center for Biotechnology Information. "cis-Methyl 2-hydroxycyclohexanecarboxylate | C₈H₁₄O₃ | CID 12495767." PubChem. Available redirect/AUZIYQHhUSZ1YQZCFW3jyR8KU6MywzkHtm514LNyFXXdmuCRI4Dz3E2uX11AF72GmwwPbQRtfF06kptRlgs9UEd_b1BELUkrMILSot9v
- Gaudin, Jean-Marc. "The Quest For Odorants Having Salicylate Notes." Flavour and Fragrance Journal, 2014. Available at:[https://vertexaisearch.c redirect/AUZIYQG2oQwesIHxKyWD8Hx45YMHbmO5HRicJcqaXB9o1UyAL-mSHrxGng3XTC16jbQsQMsm0ur-6shurps6SMB7-ptS4_5cRisW35
- Benchchem. "2-Hydroxycyclohexanecarboxylic acid | 609-69-8." benchchem.com. Available at:[https://vertexaisearch.cloud.google.com/grounding- C5PmXCZNuRnucAXC7WUkho9c788rbWHk6YNJV8GB0RZmE4X-UtK7IYdyk2lb2aEtUcZgHiVAw-poZZt-yL0IXyR-DPY02fl48CIXyC8MsFnzEo5:
- Sciepub. "Compositional Analysis of Short-chain Alkyl (C₁-C₄) Salicylate Ester Mixtures by Various Quantitative Analytical Techniques." sciepub.co redirect/AUZIYQHplVQXvSwtq9zTqW03wCSPOMXbHydwgsVJRSETs5CBjR-orcHsYMeq3s4B7GzK2Hq52ssj6FA9jBZBKxGXWuMlz0nRV1FeOQ
- Università Ca' Foscari Venezia. "Presence of endocrine disruptors in freshwater in the northern Antarctic Peninsula region." unive.it. Available at:[htl
- Askfilo. "What is the major product of the following reaction? (Methyl 2-oxocyclohexanecarboxylate reduction)." askfilo.com. Available at:[https://ver redirect/AUZIYQHhNjZcSpcXC13liP9DmYXHGG3dl6tB5aL81bwzZQdcbztLctYw6Kr6kAz77QHkNEnRUUphcy_6o5pOZL1gPfajZvTYd0FfsTmdUv SutfKMWuHxnn2hlaJtx_OLxyTp3WEeoWfV2zZc4b_eelwQTO2xNiaS0fA4CUvwrTlqaHD6li6Jf3TXcHLj-Qliz_A941T8=]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. ontosight.ai [ontosight.ai]
- 2. [2-Hydroxycyclohexanecarboxylic acid | 609-69-8 | Benchchem \[benchchem.com\]](#)
- 3. [Methyl 2-hydroxycyclohexanecarboxylate | C8H14O3 | CID 97999 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 4. [PubChemLite - Methyl 2-hydroxycyclohexanecarboxylate \(C8H14O3\) \[pubchemlite.lcsb.uni.lu\]](#)
- 5. [methyl 2-hydroxycyclohexane-1-carboxylate 97% | CAS: 2236-11-5 | AChemBlock \[achemblock.com\]](#)
- 6. [cis-Methyl 2-hydroxycyclohexanecarboxylate | C8H14O3 | CID 12495767 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 7. chemscene.com [chemscene.com]
- 8. iris.unive.it [iris.unive.it]
- 9. scribd.com [scribd.com]
- 10. [Cis-methyl 2-hydroxycyclohexanecarboxylate \[myskinrecipes.com\]](#)
- 11. [What is the major product of the following reaction? !\[Given reaction\] .. \[askfilo.com\]](#)
- 12. [Gaudin, J. M. \(2014\) The quest for odorants having salicylate notes. Flavour Fragr J 29. \[sciepub.com\]](#)
- 13. [METHYL 4-HYDROXYCYCLOHEXANECARBOXYLATE | 17449-76-2 \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [Methyl 2-hydroxycyclohexanecarboxylate: Discovery, Synthesis, and Initial Studies]. BenchChem, [2026]. [On hydroxycyclohexanecarboxylate-discovery-synthesis-and-initial-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281

Ontario, CA 9

Phone: (601) 2

Email: info@t

[Contact our Ph.D. Support Team for a compatibility c](#)